

Comprehensive Technical Guide: Blood-Brain Barrier Permeability of P21d Hydrochloride

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Compound of Interest

Compound Name: P21d hydrochloride

Cat. No.: B13336651

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Executive Summary

P21d hydrochloride is a potent, selective small-molecule inhibitor of Breast Tumor Kinase (Brk), also known as Protein Tyrosine Kinase 6 (PTK6). While primarily developed to target Triple-Negative Breast Cancer (TNBC) proliferation and metastasis via the SNAIL/E-cadherin axis, its application in treating central nervous system (CNS) metastases relies heavily on its ability to cross the blood-brain barrier (BBB).

This guide provides a rigorous technical analysis of the physicochemical determinants of P21d's permeability, outlines the specific experimental workflows required to validate its CNS penetration, and defines the signaling pathways relevant to its mechanism of action.

Part 1: Physicochemical Profile & In Silico BBB Prediction

Before initiating wet-lab protocols, a structural analysis of **P21d hydrochloride** establishes the theoretical probability of passive diffusion across the BBB.

Compound Identity[1][2]

- Chemical Name: [4-[[6-Cyclopropyl-3-(1H-pyrazol-4-yl)imidazo[1,2-a]pyrazin-8-yl]amino]-3-fluorophenyl]-4-morpholinylmethanone hydrochloride
- Molecular Formula:
- Molecular Weight: 483.93 g/mol
- Target: PTK6 (IC
= 30 nM)

Multiparametric Optimization (MPO) Score Analysis

The CNS Multi-Parameter Optimization (CNS MPO) score is the gold standard for predicting BBB alignment. P21d falls within the "borderline to high" probability range based on Lipinski's Rule of 5 and Veber's rules.

Parameter	Value (Approx.)	CNS Threshold	Status	Impact on Permeability
Molecular Weight	447.5 (Free Base)	< 500 Da	Pass	Favors passive diffusion.
cLogP	~2.5 - 3.5	2.0 - 5.0	Optimal	Sufficient lipophilicity for membrane intercalation.
Topological PSA	~90-100 Å ²	< 90 Å ²	Borderline	High polarity (morpholine/pyrazole) may limit passive transport.
H-Bond Donors	2 (Amine, Pyrazole)	< 3	Pass	Low donor count reduces water shell drag.
pKa (Basic)	~7.5 - 8.5	7.5 - 10.5	Caution	Ionization at physiological pH (7.4) may trap the drug in the blood compartment.

Critical Assessment: P21d is orally bioavailable, suggesting reasonable intestinal absorption. However, the presence of the morpholine and pyrazole moieties increases the Polar Surface Area (PSA), potentially making it a substrate for efflux transporters (P-gp/ABCB1 or BCRP/ABCG2) at the BBB endothelium.

Part 2: Experimental Validation Protocols

To definitively determine the BBB permeability of P21d, a tiered screening approach is required. This workflow moves from high-throughput cell-free assays to complex in vivo pharmacokinetics.

Tier 1: PAMPA-BBB (Parallel Artificial Membrane Permeability Assay)

High-throughput screening for passive diffusion.

Protocol:

- Preparation: Dissolve P21d HCl in DMSO (10 mM stock). Dilute to 10 μ M in PBS (pH 7.4).
- Membrane: Coat the PVDF filter of the donor plate with 4 μ L of porcine brain lipid extract (20 mg/mL in dodecane).
- Incubation: Add 200 μ L of P21d solution to the donor well; add 300 μ L of PBS to the acceptor well. Incubate at 25°C for 18 hours in a humidity chamber.
- Quantification: Measure concentration in both wells using LC-MS/MS.
- Calculation: Determine effective permeability () using the formula:

Target:

cm/s indicates high permeability.

Tier 2: MDCK-MDR1 Efflux Assay

Determines if P21d is a substrate for P-glycoprotein (P-gp), the primary gatekeeper of the BBB.

Protocol:

- Cell Line: MDCKII cells transfected with the human MDR1 gene.
- Seeding: Seed cells on Transwell® inserts (0.4 μ m pore size) and culture for 5 days to form a tight monolayer (TEER > 200).
- Transport:

- A-to-B (Apical to Basal): Mimics blood-to-brain entry.
- B-to-A (Basal to Apical): Mimics brain-to-blood efflux.
- Inhibitor Check: Perform assay $\pm$ Zosuquidar (P-gp inhibitor) to confirm specificity.
- Data Output: Calculate the Efflux Ratio (ER):

Interpretation: $ER > 2.0$ indicates P21d is likely a P-gp substrate and will have poor CNS penetration unless co-administered with an efflux inhibitor.

Tier 3: In Vivo Brain/Plasma PK Profiling

The definitive measure of free drug concentration in the brain.

Protocol:

- Species: C57BL/6 Mice (n=3 per timepoint).
- Dosing: Oral gavage (PO) or Intravenous (IV) administration of P21d HCl at 10 mg/kg.
- Timepoints: 0.5, 1, 4, and 24 hours post-dose.
- Perfusion: CRITICAL STEP. Transcardial perfusion with saline is mandatory to remove drug trapped in cerebral capillaries, which would artificially inflate "brain" concentration.
- Extraction: Homogenize brain tissue in 3 volumes of acetonitrile. Precipitate plasma proteins.
- Analysis: LC-MS/MS quantification.
- Key Metric:

(Unbound Partition Coefficient).

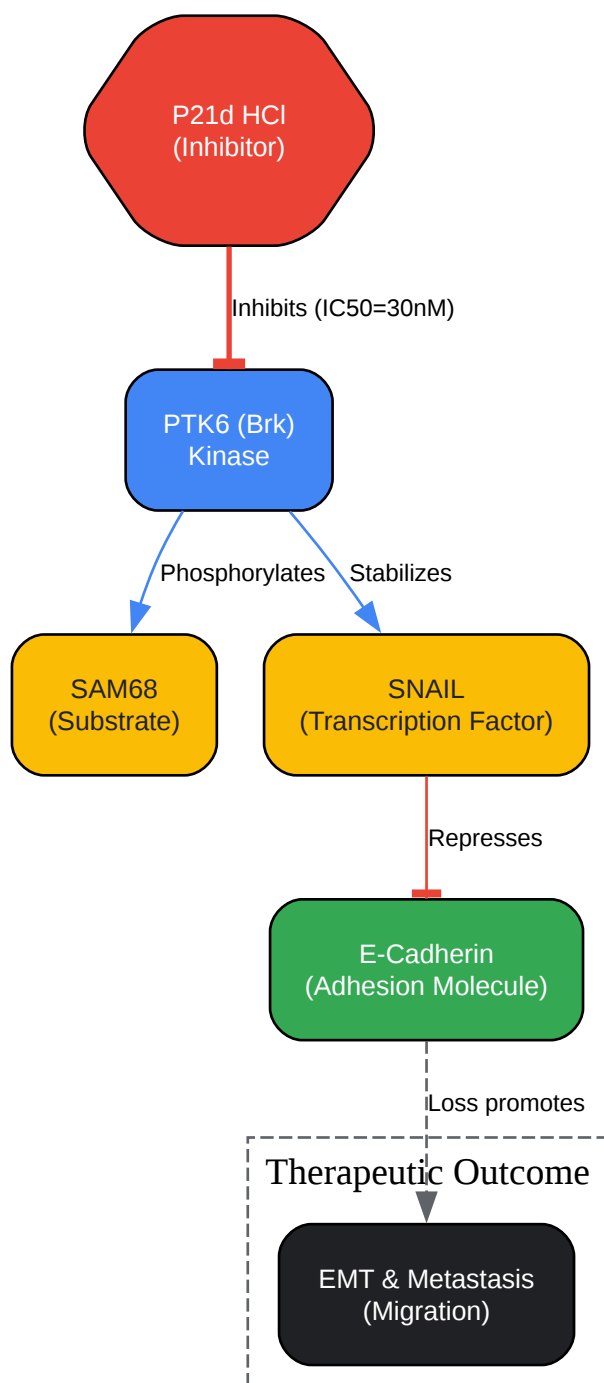
Requirement: Determine fraction unbound in brain homogenate () using Rapid Equilibrium Dialysis (RED).

Part 3: Mechanistic Signaling & Workflow

Visualization

P21d Mechanism of Action (PTK6 Pathway)

P21d functions by inhibiting PTK6, a kinase that acts as a switch for Epithelial-Mesenchymal Transition (EMT), a critical step in metastasis. In the context of brain metastasis, PTK6 inhibition prevents the "seed" from colonizing the CNS niche.

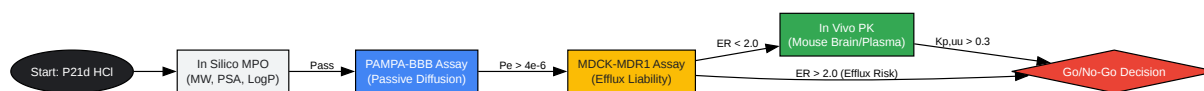


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Caption: P21d inhibits PTK6, destabilizing SNAIL and restoring E-Cadherin to block metastasis.

BBB Permeability Assessment Workflow

This flowchart illustrates the decision logic for validating P21d's CNS potential.



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Caption: Step-wise validation pipeline for determining CNS penetrance of P21d.

Part 4: Data Summary & Reference Standards

Quantitative Benchmarks

When analyzing P21d, compare your results against these standard controls to ensure assay validity.

Compound	Class	PAMPA (cm/s)	MDCK Efflux Ratio	Brain/Plasma Ratio (
P21d HCl	Test Article	TBD (Target > 4.0)	TBD (Target < 2.0)	TBD (Target > 0.3)
Propranolol	High Permeability Control	15.0 ± 2.0	~1.0	> 10.0
Verapamil	P-gp Substrate Control	18.0 (High)	> 10.0	~0.1
Atenolol	Low Permeability Control	< 0.5	~1.0	< 0.05

Note on Nomenclature (Disambiguation)

Researchers must distinguish **P21d hydrochloride** (the Brk inhibitor described here) from P21 (P021), a CNTF-derived neurogenic peptide (Ac-DGGLAG-NH₂).

- P21d: Small molecule, kinase inhibitor, cancer therapy.[1][2][3]
- P021: Peptide, neurotrophic factor, Alzheimer's therapy (adamantylated for BBB crossing).
- Action: Verify the CAS number or chemical structure before in vivo dosing.

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